

Personal protective equipment for handling Pimozide

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Compound of Interest

Compound Name: Pimozide

Cat. No.: B1677891

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Essential Safety and Handling Guide for Pimozide

This guide provides crucial safety protocols and logistical information for the handling and disposal of **Pimozide** in a laboratory setting. Adherence to these procedural steps is vital for ensuring the safety of all personnel.

Hazard Profile of Pimozide

Pimozide is classified as harmful if swallowed and may cause developmental or female reproductive toxicity.[1] It is imperative to handle this compound with appropriate caution.

Hazard Classification	Description
Acute Oral Toxicity	Category 4: Harmful if swallowed.[2]
Reproductive Toxicity	Can cause developmental and female reproductive toxicity.[1]

Personal Protective Equipment (PPE)

The use of appropriate PPE creates a necessary barrier between the researcher and the chemical, minimizing exposure risk.[3] All PPE should be donned before handling **Pimozide** and removed carefully after the procedure is complete.

PPE Category	Item and Specifications	Rationale and Citation
Hand Protection	<ul style="list-style-type: none">• Double Gloving Recommended: Two pairs of powder-free, chemical-resistant gloves.[4][5] • Material: Nitrile or other material tested for resistance to hazardous drugs.[3] • Procedure: Place one glove cuff under the gown cuff and the second over the gown cuff.[5]	Prevents skin contact. Double gloving provides an extra layer of protection, as gloves can be contaminated during handling. [4] Gloves should be changed every 30-60 minutes or immediately if damaged or contaminated.[4]
Body Protection	<ul style="list-style-type: none">• Protective Gown: Disposable, low-permeability, lint-free fabric with a solid front, long sleeves, and tight-fitting knit or elastic cuffs.[5]	Protects skin and personal clothing from contamination.[6]
Eye & Face Protection	<ul style="list-style-type: none">• Safety Goggles: Standard laboratory safety goggles.[6] • Face Shield: Recommended in addition to goggles, especially when there is a risk of splashes.[4]	Protects eyes and face from dust particles and splashes.[4] [6]
Respiratory Protection	<ul style="list-style-type: none">• Respirator: An N95 respirator or higher is required when dust may be generated (e.g., weighing powder).[3]	Prevents inhalation of the powdered compound.[6][7] Use should be based on a risk assessment.[6]

Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling **Pimozide** is essential to maintain a safe laboratory environment.

Preparation and Engineering Controls

- Risk Assessment: Before beginning work, perform a risk assessment for the planned procedure.
- Designated Area: Handle **Pimozide** in a designated area, such as a laboratory fume hood or an area with appropriate exhaust ventilation, to minimize inhalation exposure.[6][7]
- Gather Materials: Ensure all necessary PPE, handling equipment, and waste containers are readily accessible.

Handling the Compound

- Avoid Dust Formation: Manipulate the solid form of **Pimozide** carefully to avoid generating dust.[7]
- Personal Hygiene: Do not eat, drink, or smoke in the area where **Pimozide** is being handled. [2]
- Avoid Contact: Take all necessary precautions to avoid direct contact with skin and eyes, and prevent inhalation of the powder.[7]

Post-Handling and Decontamination

- Clean Work Surfaces: Decontaminate all work surfaces thoroughly after the procedure is complete.
- Hand Washing: Wash hands thoroughly with soap and water after handling the substance and after removing gloves.[5]
- Clothing: Remove any contaminated clothing immediately.[6]

Accidental Release Measures

- Evacuate: Evacuate the immediate danger area.
- Contain Spill: Prevent the product from entering drains.
- Clean-up: Wear full PPE. Take up dry material without generating dust. Use an inert absorbent material for solutions.[6] Collect all spill residue and cleaning materials in a

suitable, properly labeled container for disposal.[6]

Disposal Plan

Proper disposal of **Pimozide** and all contaminated materials is critical to prevent environmental contamination and accidental exposure.

Waste Segregation

- **Pimozide Waste:** All surplus **Pimozide** and grossly contaminated materials should be treated as hazardous chemical waste.
- **Contaminated PPE:** Used gloves, gowns, and other disposable PPE should be collected in a designated, sealed container for hazardous waste.[5] Outer gloves should be removed promptly after handling and placed in a sealable bag.[5]
- **Empty Containers:** Empty containers must be managed as hazardous waste and should not be rinsed into the drain.[8]

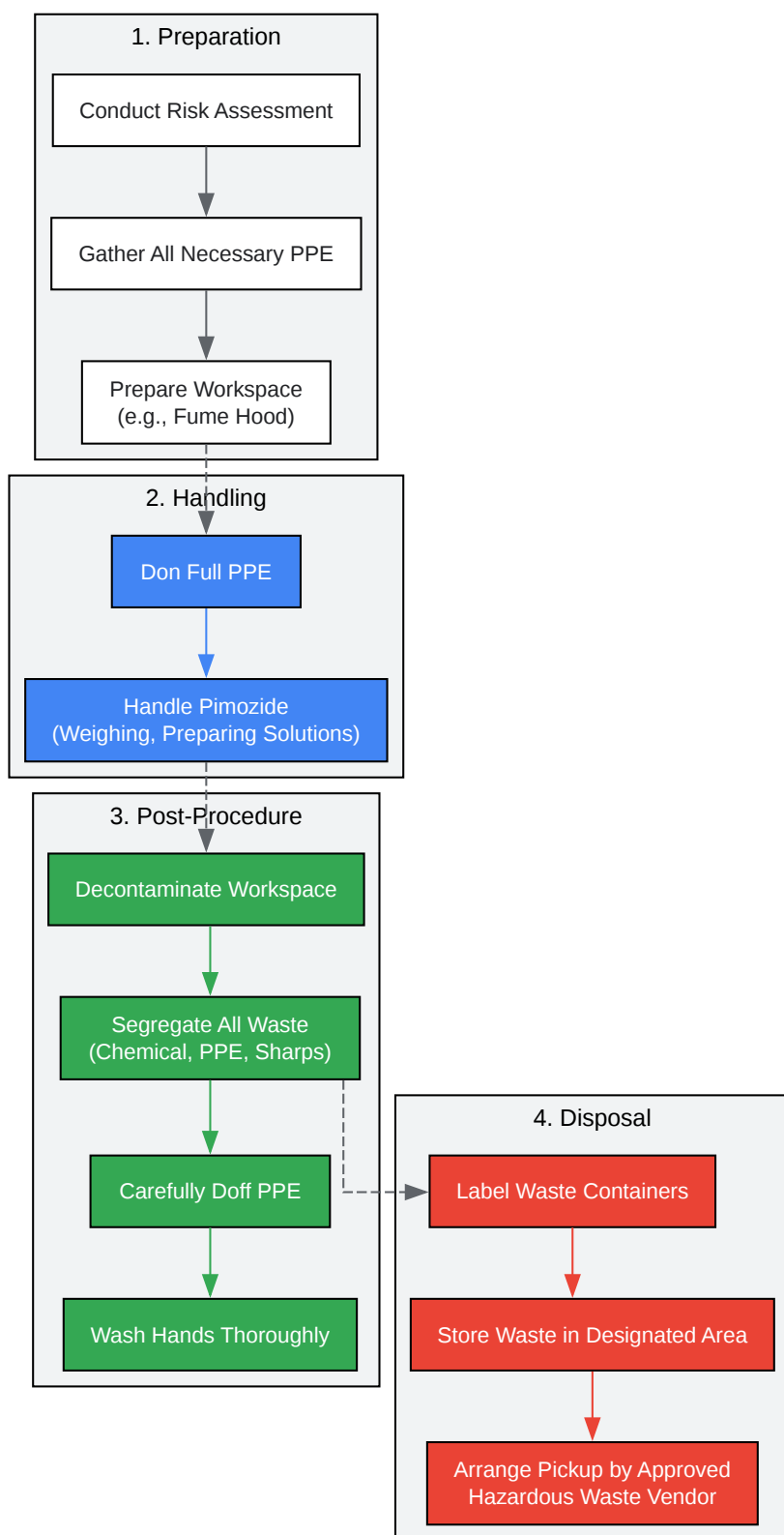
Containerization and Labeling

- **Containers:** Use appropriate, leak-proof containers for all waste streams.
- **Labeling:** Clearly label all waste containers with "Hazardous Waste" and list the contents, including "**Pimozide**."

Final Disposal

- **Approved Vendor:** Dispose of all **Pimozide**-related waste through an approved and licensed hazardous waste disposal service, in accordance with local, state, and federal regulations.[9]

Pimozide Handling Workflow



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Caption: Workflow for the safe handling and disposal of **Pimozide**.

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